# Application Note: Determining the Concentration of Hexaaquacobalt(II) via Beer's Law

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# Introduction

The **hexaaquacobalt(II)** ion, $[Co(H_2O)_6]^{2+}$, is a coordination complex that imparts a characteristic pink color to aqueous solutions.[1] The intensity of this color is directly proportional to the concentration of the ion in the solution. This property allows for the quantitative determination of its concentration using UV-Visible spectrophotometry, governed by the Beer-Lambert Law, commonly known as Beer's Law. This technique is a fundamental analytical method used in various scientific fields for its simplicity, speed, and reliability. This document provides a detailed protocol for creating a calibration curve and determining the concentration of an unknown $[Co(H_2O)_6]^{2+}$ solution.

# Principle: The Beer-Lambert Law

The Beer-Lambert Law states that the absorbance of light by a solution is directly proportional to the concentration of the absorbing species and the path length of the light through the solution. The mathematical expression of this law is:

$A = \varepsilon bc$

Where:

- A is the absorbance (unitless).

- ε (epsilon) is the molar absorptivity coefficient, a constant specific to the substance at a given wavelength (units: L mol$^{-1}$ cm$^{-1}$). For $[Co(H_2O)_6]^{2+}$, this value is relatively low because the observed color results from d-d electronic transitions, which are Laporte-forbidden.[2]

- b is the path length of the cuvette, typically 1 cm.

- c is the concentration of the absorbing species (units: mol L$^{-1}$).

By measuring the absorbance of several standard solutions of known concentrations, a linear calibration curve can be plotted. This plot of Absorbance versus Concentration can then be used to determine the concentration of an unknown sample by measuring its absorbance.[3]

# Materials and Instrumentation

- Instrumentation:

  - UV-Visible Spectrophotometer

  - Matched quartz or plastic cuvettes (1 cm path length)

- Reagents:

  - Cobalt(II) chloride hexahydrate ($CoCl_2 \cdot 6H_2O$) or Cobalt(II) nitrate hexahydrate ($Co(NO_3)_2 \cdot 6H_2O$)

  - Distilled or deionized water

- Glassware and Equipment:

  - 100 mL volumetric flask

  - 10 mL volumetric flasks or test tubes

  - Volumetric pipettes (1, 2, 5, 10 mL)

  - Pipette bulb

  - Beakers

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- Parafilm

# Experimental Protocols

Protocol 1: Determination of Maximum Wavelength (λmax)

To ensure maximum sensitivity, it is crucial to perform absorbance measurements at the wavelength where the species absorbs most strongly (λmax). For $[Co(H_2O)_6]^{2+}$, this occurs in the range of 510-540 nm.[2][4]

- Prepare a Stock Solution: Prepare a 0.10 M stock solution of $[Co(H_2O)_6]^{2+}$ by dissolving the appropriate mass of a cobalt(II) salt (e.g., 2.379 g of $CoCl_2·6H_2O$) in distilled water in a 100 mL volumetric flask.

- Calibrate Spectrophotometer: Use distilled water as a blank to zero the spectrophotometer.

- Scan for λmax: Fill a cuvette with the 0.10 M stock solution. Scan the absorbance of the solution across the visible spectrum from 400 nm to 600 nm.

- Identify λmax: Record the absorbance values at different wavelengths and identify the wavelength that corresponds to the highest absorbance. This is the λmax. All subsequent measurements will be performed at this wavelength. A representative absorbance spectrum is shown below.

Data Presentation: Table 1 - Absorbance Spectrum of 0.10 M $[Co(H_2O)_6]^{2+}$

| Wavelength (nm) | Absorbance |
|---|---|
| 400 | 0.039 |
| 420 | 0.063 |
| 440 | 0.131 |
| 460 | 0.274 |
| 480 | 0.361 |
| 500 | 0.440 |
| 510 | 0.471 |
| 520 | 0.457 |
| 540 | 0.307 |
| 560 | 0.139 |
| 580 | 0.057 |
| 600 | 0.037 |

Note: Data adapted from a representative experiment using Cobalt(II) Nitrate. Actual values may vary slightly.[5]

Protocol 2: Preparation of Standard Solutions

- Label Flasks: Label four 10 mL volumetric flasks or test tubes as standards 1 through 4.

- Perform Dilutions: Use the 0.10 M stock solution to prepare a series of standard solutions via serial dilution as described in Table 2. Use volumetric pipettes for accurate transfers.

- Mix Thoroughly: Ensure each standard solution is mixed completely by inverting the sealed flask or tube several times.

Data Presentation: Table 2 - Preparation of Standard Solutions

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| Standard | Volume of 0.10 M Stock (mL) | Volume of Distilled H$_2$O (mL) | Final Volume (mL) | Final Concentration (M) |
|---|---|---|---|---|
| 1 | 2.0 | 8.0 | 10.0 | 0.020 |
| 2 | 4.0 | 6.0 | 10.0 | 0.040 |
| 3 | 6.0 | 4.0 | 10.0 | 0.060 |
| 4 | 8.0 | 2.0 | 10.0 | 0.080 |
| Stock | 10.0 | 0.0 | 10.0 | 0.100 |

Protocol 3: Generation of Beer's Law Calibration Curve

- Set Wavelength: Set the spectrophotometer to the λmax determined in Protocol 1 (e.g., 510 nm).

- Zero the Instrument: Use a cuvette filled with distilled water to zero the absorbance.

- Measure Absorbance: Measure and record the absorbance of each of the five standard solutions (0.020 M to 0.100 M).

- Plot Data: Create a graph of Absorbance (y-axis) versus Concentration (x-axis).

- Linear Regression: Perform a linear regression on the data points. The resulting graph should be a straight line passing through the origin, confirming the direct relationship described by Beer's Law.[3] Record the equation of the line (y = mx + b) and the coefficient of determination ($R^2$). The $R^2$ value should be ≥ 0.99 for a reliable calibration.

Data Presentation: Table 3 - Calibration Curve Data

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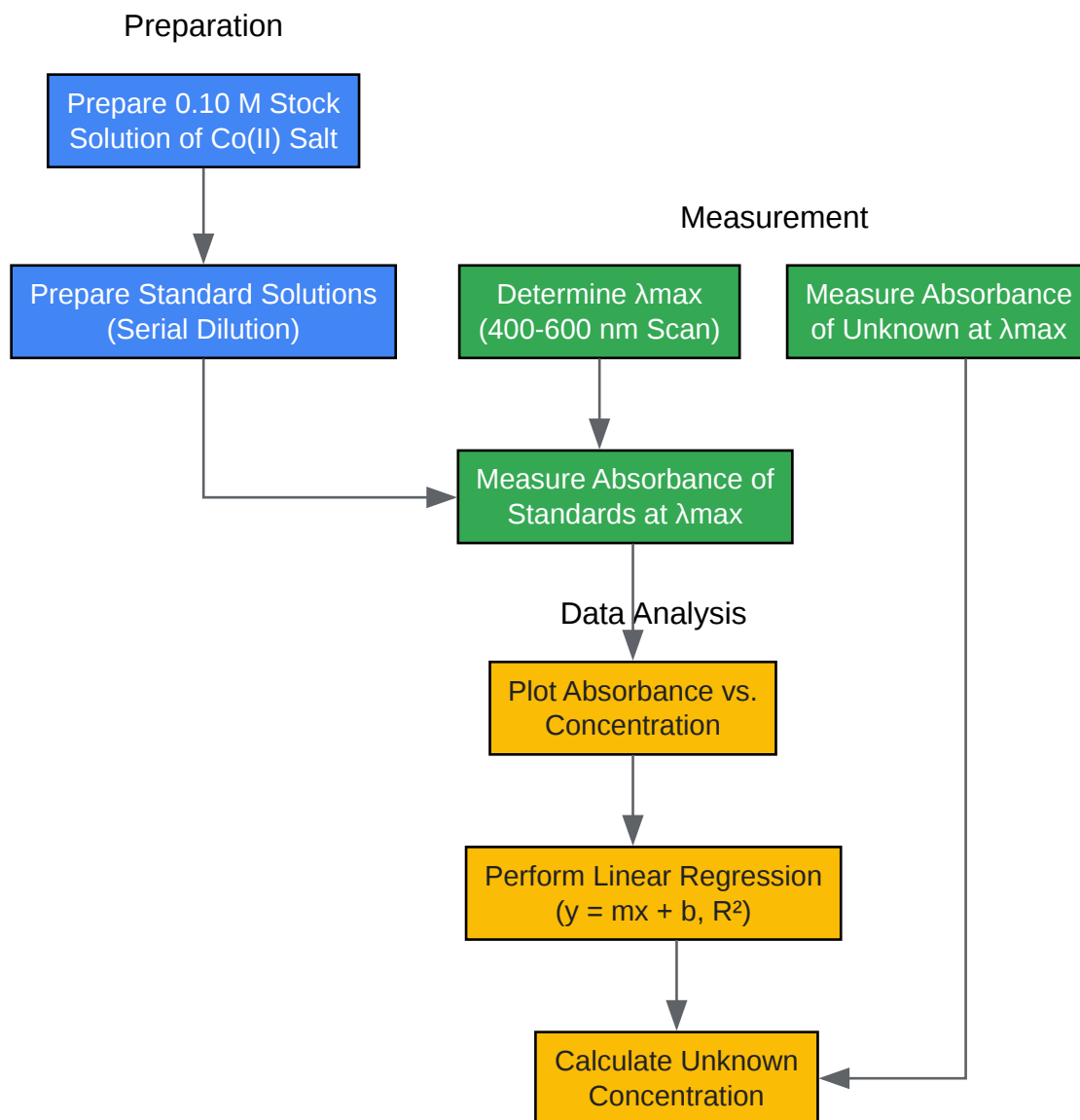| Concentration (M) | Absorbance at λmax |
|---|---|
| 0.000 (Blank) | 0.000 |
| 0.020 | Measured Value |
| 0.040 | Measured Value |
| 0.060 | Measured Value |
| 0.080 | Measured Value |
| 0.100 | Measured Value |

Protocol 4: Determination of an Unknown Concentration

- Measure Unknown: Using the same instrument settings, measure the absorbance of the unknown $[Co(H_2O)_6]^{2+}$ solution.

- Calculate Concentration: Use the equation of the line from the calibration curve ($A = mc + b$) to calculate the concentration (c) of the unknown sample. Substitute the measured absorbance (A) of the unknown for 'y' and solve for 'x' (concentration).

  - Concentration = (Absorbance - y-intercept) / slope

Data Presentation: Table 4 - Unknown Sample Analysis

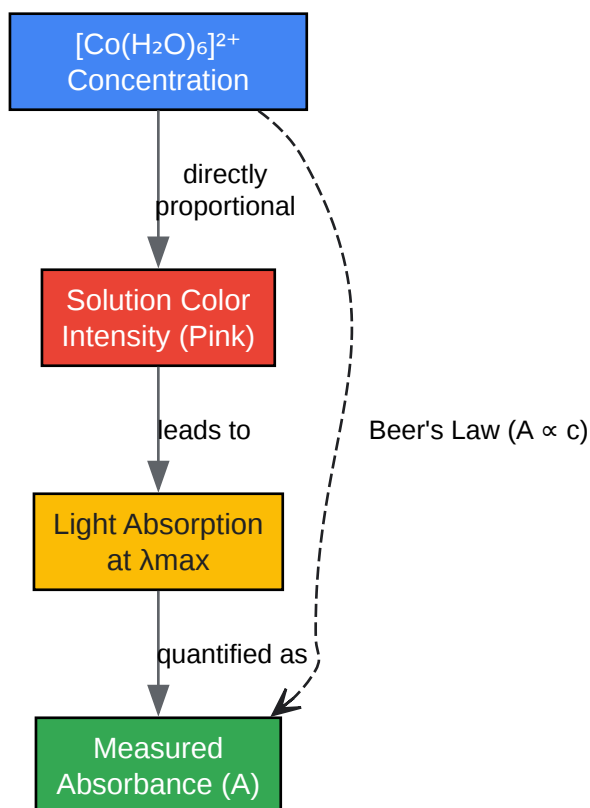| Sample ID | Absorbance at λmax | Calculated Concentration (M) |
|---|---|---|
| Unknown 1 | Measured Value | Calculated Value |

# Visualizations

**Preparation**

Prepare 0.10 M Stock Solution of Co(II) Salt

Prepare Standard Solutions (Serial Dilution)

**Measurement**

Determine λmax (400-600 nm Scan)

Measure Absorbance of Unknown at λmax

Measure Absorbance of Standards at λmax

**Data Analysis**

Plot Absorbance vs. Concentration

Perform Linear Regression (y = mx + b, R²)

Calculate Unknown Concentration

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Caption: Experimental workflow for Beer's Law analysis.

Caption: Logical relationship defined by Beer's Law.

## Safety and Disposal

- Always wear appropriate Personal Protective Equipment (PPE), including safety goggles and lab coats.

- Cobalt compounds are toxic and should be handled with care.

- All cobalt-containing solutions should be disposed of in a designated heavy metal aqueous waste container. Do not pour down the drain.

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